

Ethyl Isothiocyanate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Ethyl isothiocyanate

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Introduction

Ethyl isothiocyanate (EITC) is an organosulfur compound with the chemical formula C_2H_5NCS . As a member of the isothiocyanate family, it is characterized by the $-N=C=S$ functional group. Found naturally in some cruciferous vegetables, **ethyl isothiocyanate** is also synthesized for various applications in the pharmaceutical and chemical industries. Its biological activity, including its role as a potential chemopreventive agent, has garnered significant interest within the research community. A thorough understanding of its physical properties is fundamental for its application in drug design, synthesis, and formulation. This technical guide provides an in-depth overview of the core physical properties of **ethyl isothiocyanate**, detailed experimental protocols for their determination, and a visualization of relevant biological pathways and experimental workflows.

Core Physical Properties

The physical characteristics of **ethyl isothiocyanate** are crucial for its handling, storage, and application in experimental settings. A summary of these properties is presented in the table below.

Physical Property	Value	Reference(s)
Molecular Formula	C ₃ H ₅ NS	
Molecular Weight	87.14 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Sharp, mustard-like	
Density	0.995 g/mL at 25 °C	
Boiling Point	130-132 °C	
Melting Point	-6 °C	
Refractive Index (n _{20/D})	1.512	
Solubility in Water	Very slightly soluble	
Solubility in Organic Solvents	Soluble in ethanol, ether, and chlorinated hydrocarbons	
Vapor Pressure	13 hPa at 23 °C	[1]
Flash Point	32 °C (89.6 °F)	[2][3]

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following section details the methodologies for measuring the key physical parameters of **ethyl isothiocyanate**.

Determination of Boiling Point

The boiling point of **ethyl isothiocyanate** can be determined using the Thiele tube method, a simple and efficient technique for small sample volumes.[4][5][6]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating source (Bunsen burner or oil bath), and liquid paraffin.
- Procedure:

- A small amount of **ethyl isothiocyanate** is placed in the small test tube.
- The capillary tube is placed in the test tube with its open end submerged in the liquid.
- The test tube is attached to the thermometer.
- The assembly is placed in the Thiele tube containing liquid paraffin.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is stopped when a continuous stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Measurement of Density

The density of **ethyl isothiocyanate** can be determined using a pycnometer or a digital density meter.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
 - The pycnometer is emptied, dried, and then filled with **ethyl isothiocyanate** at the same temperature.
 - The pycnometer filled with the sample is weighed.
 - The density is calculated by dividing the mass of the **ethyl isothiocyanate** by its volume.

Measurement of Refractive Index

The refractive index of liquid samples like **ethyl isothiocyanate** is commonly measured using an Abbe refractometer.^[7]

- Apparatus: Abbe refractometer, light source (sodium lamp, D-line at 589 nm), and a constant temperature water bath.
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index.
 - A few drops of **ethyl isothiocyanate** are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (typically 20°C).
 - The light source is switched on, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the instrument's scale.

Determination of Solubility

A qualitative and semi-quantitative assessment of solubility can be performed by visual inspection. For precise quantitative determination, the saturation shake-flask method followed by a suitable analytical technique like gas chromatography (GC) or high-performance liquid chromatography (HPLC) is employed.^[8]

- Apparatus: Vials with screw caps, shaker or vortex mixer, centrifuge, analytical balance, GC or HPLC system.
- Procedure:
 - An excess amount of **ethyl isothiocyanate** is added to a known volume of the solvent (e.g., water, ethanol) in a vial.

- The vial is tightly sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is then centrifuged to separate the undissolved solute.
- A known volume of the supernatant is carefully removed and diluted with a suitable solvent.
- The concentration of **ethyl isothiocyanate** in the diluted solution is determined using a calibrated GC or HPLC method.

Determination of Flash Point

The flash point of **ethyl isothiocyanate** is determined using the Pensky-Martens closed-cup method as standardized by ASTM D93.[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Apparatus: Pensky-Martens closed-cup flash point tester, which includes a brass test cup, a lid with an opening for an ignition source, a stirrer, and a heating source.
- Procedure:
 - The test cup is filled with **ethyl isothiocyanate** to the specified level.
 - The lid is closed, and the sample is heated at a controlled rate while being continuously stirred.
 - At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is introduced into the vapor space above the liquid.
 - The flash point is the lowest temperature at which the vapors of the liquid ignite to produce a brief flash.

Measurement of Vapor Pressure

The static method is a direct and accurate way to measure the vapor pressure of a volatile compound like **ethyl isothiocyanate**.[\[1\]](#)[\[12\]](#)[\[13\]](#)

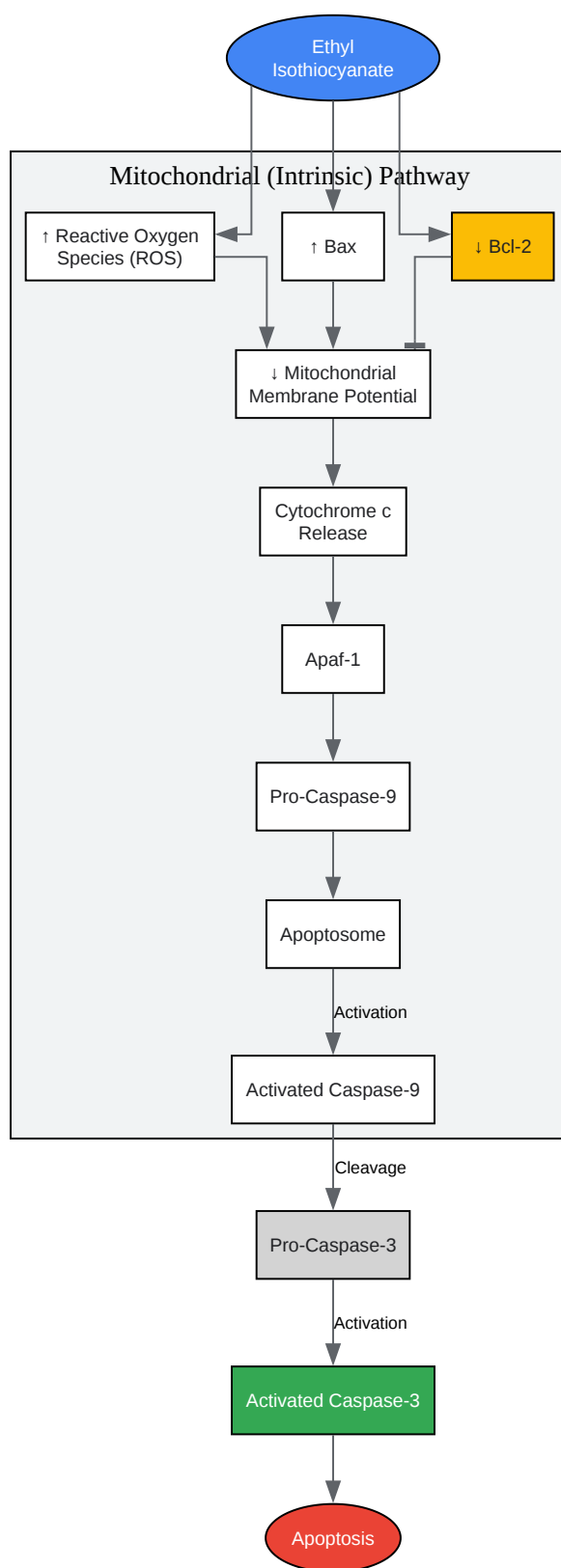
- Apparatus: A static apparatus consisting of a sample bulb connected to a pressure-measuring device (manometer) and a vacuum line. The sample bulb is housed in a constant-temperature bath.
- Procedure:
 - A sample of **ethyl isothiocyanate** is placed in the sample bulb.
 - The sample is thoroughly degassed by repeated freeze-pump-thaw cycles to remove any dissolved air.
 - The sample bulb is then brought to the desired temperature in the constant-temperature bath.
 - Once thermal equilibrium is reached, the pressure of the vapor in equilibrium with the liquid is measured by the manometer. This pressure is the vapor pressure of the sample at that temperature.

Visualizations

Signaling Pathways

Isothiocyanates, including **ethyl isothiocyanate**, are known to interact with several key cellular signaling pathways. The following diagrams illustrate two important pathways implicated in the biological activity of these compounds.

Caption: The Keap1-Nrf2 signaling pathway and its activation by **ethyl isothiocyanate**.

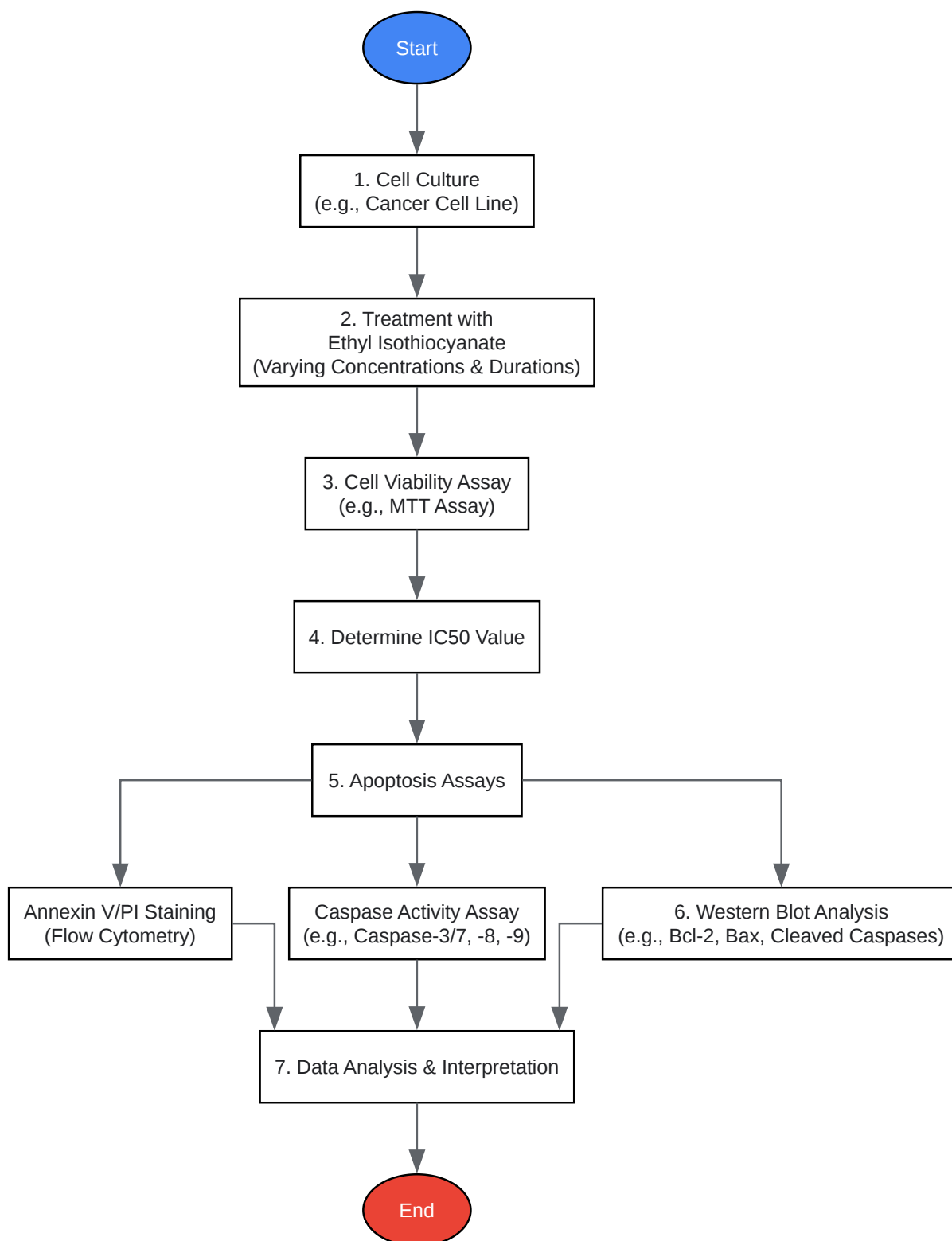


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Caption: Induction of apoptosis by **ethyl isothiocyanate** via the intrinsic pathway.[\[14\]](#)[\[15\]](#)[\[16\]](#)
[\[17\]](#)[\[18\]](#)

Experimental Workflow

The following diagram outlines a typical experimental workflow for assessing the cytotoxic and apoptotic effects of **ethyl isothiocyanate** on cancer cells.



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Caption: Experimental workflow for evaluating the in vitro anticancer activity of **ethyl isothiocyanate**.^{[19][20]}

Conclusion

This technical guide provides a consolidated resource on the physical properties of **ethyl isothiocyanate**, essential for its effective use in research and development. The tabulated data offers a quick reference, while the detailed experimental protocols provide a foundation for accurate and reproducible measurements. Furthermore, the visualized signaling pathways and experimental workflow offer a conceptual framework for investigating the biological activities of this promising compound. A comprehensive understanding of these fundamental characteristics is indispensable for advancing the study and application of **ethyl isothiocyanate** in the fields of chemistry, biology, and medicine.

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